

Technical Guide: d-Atabrine Dihydrochloride

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Compound of Interest

Compound Name: *d-Atabrine dihydrochloride*

Cat. No.: B2782251

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **d-Atabrine dihydrochloride**, a compound of interest for its biological activities. It includes key identifiers, physicochemical properties, and relevant biological data to support research and development efforts.

Chemical Identity and Properties

d-Atabrine dihydrochloride is the dextrorotatory enantiomer of Atabrine (also known as Quinacrine), a member of the acridine family.^{[1][2]} It is specifically the (4S)-4-N-(6-chloro-2-methoxyacridin-9-yl)-1-N,1-N-diethylpentane-1,4-diamine in its dihydrochloride salt form.^[3]

The Chemical Abstracts Service (CAS) number for **d-Atabrine dihydrochloride** is 56100-41-5.^{[1][4][5][6]} It is important to distinguish this from the CAS number for Quinacrine dihydrochloride (racemic mixture), which is 69-05-6, and the less active l-enantiomer, l-Atabrine dihydrochloride, which is 56100-42-6.^{[7][8]}

Table 1: Physicochemical Properties of **d-Atabrine Dihydrochloride**

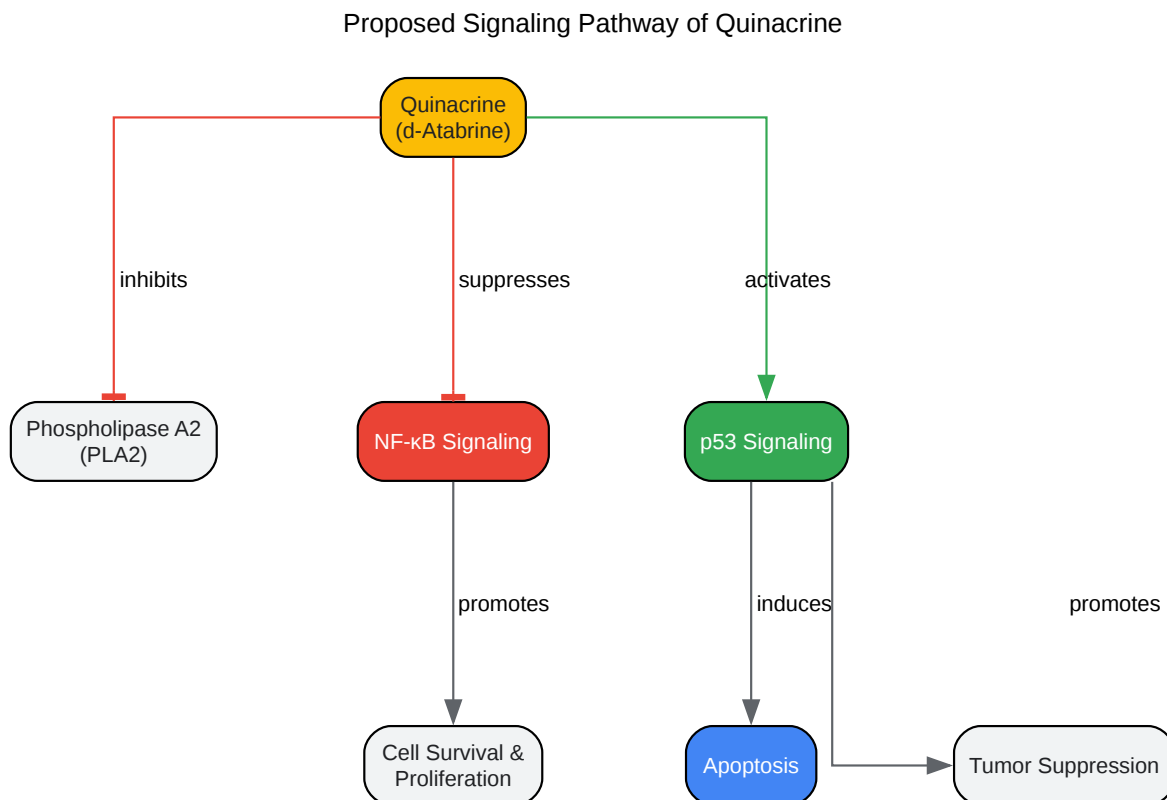
Property	Value	Citations
CAS Number	56100-41-5	[1][3][4][6]
Molecular Formula	C23H32Cl3N3O	[1][3][6]
Molecular Weight	472.88 g/mol	[1][3][4][6]
Purity	≥98% (typical)	[6]
Solubility	Soluble in DMSO (16.67 mg/mL)	[1][5]
Storage (Powder)	-20°C for up to 3 years	[5][6]
Storage (In Solvent)	-80°C for up to 1 year	[5]
IUPAC Name	(4S)-4-N-(6-chloro-2-methoxyacridin-9-yl)-1-N,1-N-diethylpentane-1,4-diamine;dihydrochloride	[3]

Biological Activity and Mechanism of Action

d-Atabrine dihydrochloride is recognized as the biologically active enantiomer of quinacrine, particularly noted for its antiprion activity.[1][4] Quinacrine itself has a history as an antimalarial agent and has been investigated for its anticancer effects.[9][10]

The mechanism of action for the racemic mixture, Quinacrine dihydrochloride, involves the suppression of Nuclear Factor-kappaB (NF-κB) signaling and the activation of p53 signaling pathways.[10][11] This dual action can lead to the induction of apoptosis (programmed cell death) in cancer cells.[10] Quinacrine is also known to be a non-specific inhibitor of phospholipase A2 (PLA2).[7] While these mechanisms are established for the racemic mixture, they provide a strong basis for investigating the specific activity of the d-enantiomer.

The diagram below illustrates the proposed signaling pathway for Quinacrine, which is relevant to understanding the potential mechanism of its active d-enantiomer.



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Caption: Proposed mechanism of Quinacrine action.

Experimental Protocols

This section details a standard protocol for preparing stock solutions of **d-Atabrine dihydrochloride** for in vitro experiments, based on solubility data provided by suppliers.

Objective: To prepare a sterile stock solution of **d-Atabrine dihydrochloride** for use in cell culture assays.

Materials:

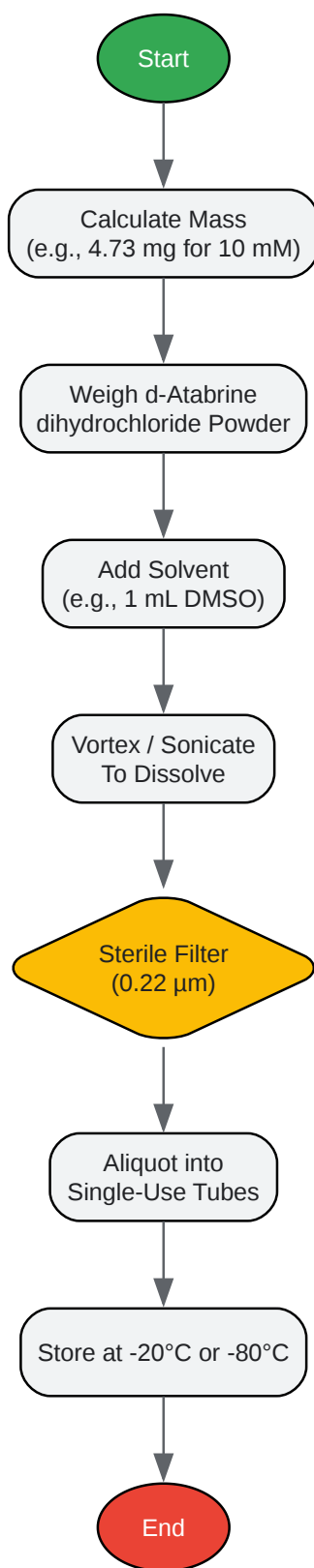
- **d-Atabrine dihydrochloride** powder (CAS: 56100-41-5)
- Dimethyl sulfoxide (DMSO), cell culture grade

- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)
- Sterile 0.22 µm syringe filter

Procedure: Stock Solution Preparation (e.g., 10 mM)

- Calculation: Based on a molecular weight of 472.88 g/mol , to prepare a 10 mM stock solution, 4.73 mg of **d-Atabrine dihydrochloride** is required per 1 mL of DMSO. For different volumes, the required mass can be calculated using the formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
- Weighing: Aseptically weigh the calculated amount of **d-Atabrine dihydrochloride** powder and transfer it to a sterile vial.
- Dissolution: Add the corresponding volume of DMSO to the vial. For instance, add 1 mL of DMSO for 4.73 mg of powder to achieve a 10 mM concentration.[\[1\]](#)
- Solubilization: Tightly cap the vial and vortex thoroughly. If complete dissolution is not achieved, sonication or gentle warming to 37°C can be applied to aid the process.[\[1\]](#)[\[5\]](#)
- Sterilization (Optional but Recommended): For cell-based assays, filter the stock solution through a sterile 0.22 µm syringe filter into a new sterile vial to ensure sterility.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months or 1 year).[\[5\]](#)[\[8\]](#)

Workflow Diagram: Stock Solution Preparation



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Caption: Workflow for preparing **d-Atabrine dihydrochloride** stock solution.

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